

Personal protective equipment for handling 2-Isopropylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Isopropylphenol

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Essential Safety and Handling Guide for 2-Isopropylphenol

This guide provides immediate and essential safety protocols for handling **2-Isopropylphenol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Immediate Precautions

2-Isopropylphenol is a hazardous chemical that requires careful handling to prevent exposure.^[1] It is classified as harmful if swallowed or in contact with skin, can cause severe skin burns and eye damage, and may lead to respiratory irritation.^{[1][2][3][4]}

Signal Word: Danger^{[1][2]}

Hazard Statements:

- Harmful if swallowed.^{[1][2][4]}
- Harmful in contact with skin.^{[1][2]}
- Causes severe skin burns and eye damage.^{[1][2][3][4]}
- May cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimize exposure. The following table summarizes the required PPE for handling **2-Isopropylphenol**.

Protection Type	Recommended Equipment	Notes
Eye/Face Protection	Chemical safety goggles and a face shield.[3][5]	Must be worn at all times to protect against splashes.
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).	Inspect gloves before use and change them frequently, especially if contaminated.[5]
Body Protection	A fully buttoned lab coat and appropriate protective clothing to prevent skin exposure.[1][5]	For tasks with a higher risk of splashing, consider a chemical-resistant apron.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[1][2]	If a fume hood is not available or if exposure limits may be exceeded, a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors is necessary.[3]

Safe Handling and Storage Procedures

Operational Plan:

- Preparation: Before handling, ensure that a safety shower and an eyewash station are readily accessible.[1]
- Ventilation: Always handle **2-Isopropylphenol** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control.[1][2]
- Avoiding Contact: Do not get the chemical in your eyes, on your skin, or on your clothing.[1] Avoid breathing any vapors or mists.[5][6]

- Hygiene: Do not eat, drink, or smoke in the laboratory.[1][4] Wash your hands thoroughly with soap and water after handling the chemical.[4][5]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[1][5] Keep it away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[1]

First Aid Measures

Immediate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Seek immediate medical attention.[1][2]
Skin Contact	Immediately take off all contaminated clothing. [4] Wash the affected skin with plenty of soap and water for at least 15 minutes.[1][6] Seek immediate medical attention.[1][2]
Inhalation	Move the person to fresh air.[2][7] If breathing is difficult, give oxygen.[2] If breathing has stopped, provide artificial respiration.[7] Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[1][4][5] If the person is conscious, rinse their mouth with water.[4][5] Seek immediate medical attention.[1][2][6]

Spill and Disposal Plan

Spill Response:

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.

- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, earth, vermiculite).[5][8]
- Collect the absorbed material into a suitable, closed container for disposal.[5][8]
- Do not let the product enter drains or the environment.[2][4]

Disposal:

- Dispose of **2-Isopropylphenol** and any contaminated materials at an approved waste disposal plant.[1][4]
- Follow all local, state, and federal regulations for hazardous waste disposal.

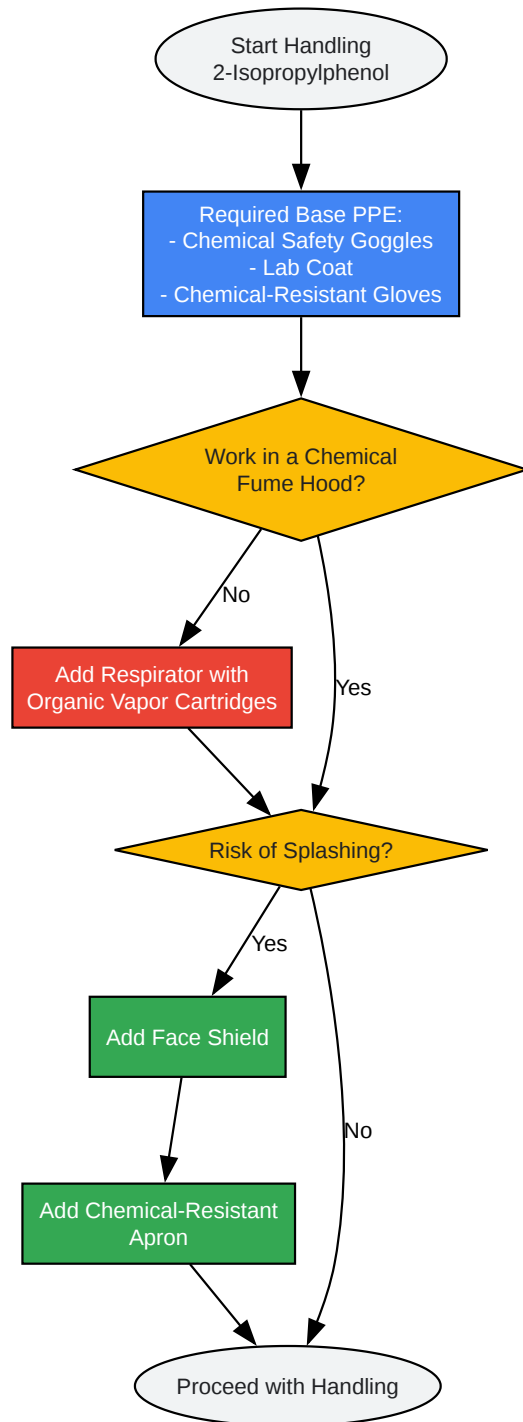
Physical and Chemical Properties

The following table summarizes key quantitative data for **2-Isopropylphenol**.

Property	Value
Physical State	Liquid[1][2]
Appearance	Light yellow[1][2]
Melting Point	12 - 16 °C (53.6 - 60.8 °F)[5]
Boiling Point	212 - 213 °C (413.6 - 415.4 °F)[1][5]
Flash Point	107 °C (224.6 °F) - closed cup[1]
Density	1.012 g/mL at 25 °C
Vapor Pressure	<0.05 mmHg at 25 °C[5]

Diagrams

PPE Selection for Handling 2-Isopropylphenol

[Click to download full resolution via product page](#)Caption: PPE Selection Workflow for **2-Isopropylphenol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Isopropylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134262#personal-protective-equipment-for-handling-2-isopropylphenol]

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